

# Personal protective equipment for handling PG 116800

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## Compound of Interest

Compound Name: PG 116800

Cat. No.: B1679752

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## Essential Safety and Handling Guide for PG 116800

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **PG 116800**, a potent matrix metalloproteinase (MMP) inhibitor. The following information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

## Quantitative Data Summary

A comprehensive Safety Data Sheet (SDS) for **PG 116800** is not publicly available. The following table summarizes the known quantitative data. Laboratories must supplement this information with their own internal risk assessments.

Property	Value	Source
Molecular Weight	501.55 g/mol	Vendor Data
Appearance	White to off-white powder	Vendor Data
Solubility	Soluble in DMSO	Vendor Data
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year. <a href="#">[1]</a>	Vendor Data
Known Adverse Effects	Musculoskeletal toxicity, including arthralgia (joint pain). <a href="#">[2]</a> <a href="#">[3]</a>	Clinical Data

## Personal Protective Equipment (PPE)

Due to the lack of a specific SDS and the known musculoskeletal toxicity, a cautious approach to PPE is mandatory. The following PPE should be worn at all times when handling **PG 116800** in powdered form or in solution.

- **Gloves:** Nitrile or other chemically resistant gloves. Double-gloving is recommended when handling the pure powder.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are required.
- **Lab Coat:** A full-length laboratory coat must be worn and kept buttoned.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood or glove box, a properly fitted N95 or higher-rated respirator is required to prevent inhalation.

## Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store the compound in its original, tightly sealed container in a designated, well-ventilated, and secure area at -20°C.<sup>[1]</sup>
- Maintain an accurate inventory of the compound.

Preparation of Stock Solutions: All handling of the powdered form of **PG 116800** must be conducted in a certified chemical fume hood or a glove box to minimize inhalation risk.

- Pre-weighing Preparation:
  - Designate a specific area within the fume hood for weighing.
  - Cover the work surface with absorbent, disposable bench paper.
  - Assemble all necessary equipment (spatula, weigh paper, microbalance, tubes, solvent) within the hood before starting.
- Weighing the Compound:
  - Carefully open the container.
  - Using a clean spatula, transfer the desired amount of **PG 116800** powder onto weigh paper. Avoid creating dust.
  - Close the primary container tightly immediately after weighing.
- Solubilization:
  - Transfer the weighed powder into an appropriate vial.
  - Add the desired volume of Dimethyl Sulfoxide (DMSO) to the vial to achieve the target concentration.
  - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Aliquoting and Storage:

- Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date, and your initials.
- Store the aliquots at -80°C for long-term stability.<sup>[1]</sup>

## Disposal Plan

All waste generated from handling **PG 116800** must be treated as hazardous chemical waste.

- Solid Waste:
  - Contaminated PPE (gloves, disposable lab coats), weigh paper, and bench paper should be collected in a designated, sealed hazardous waste bag.
- Liquid Waste:
  - Unused or contaminated solutions of **PG 116800** should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste:
  - Contaminated pipette tips and other sharps should be disposed of in a designated sharps container for chemical waste.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EH&S) department for specific disposal procedures.

## Experimental Protocols

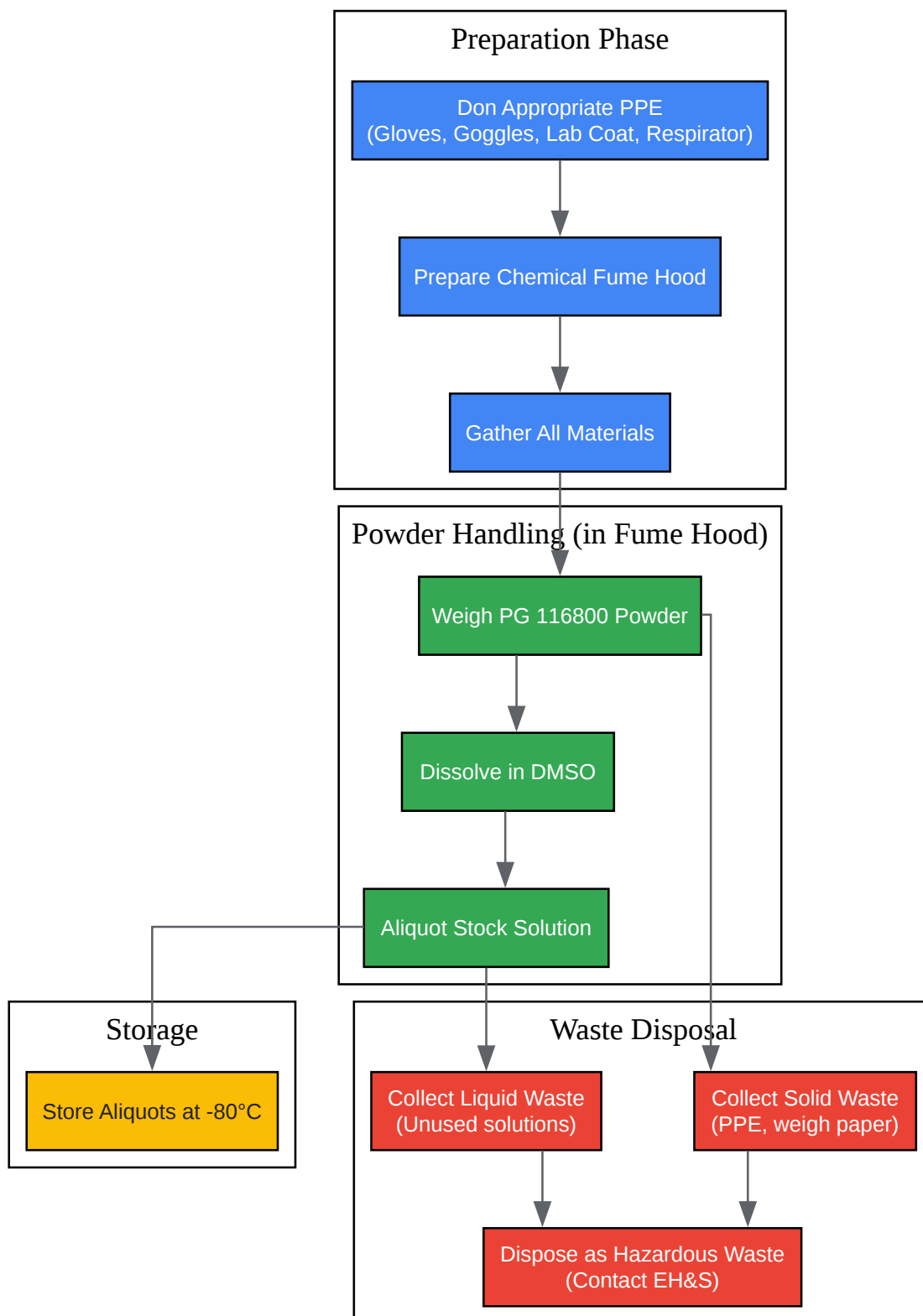
Key Experiment: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a commonly used stock solution concentration.

- Objective: To prepare a 10 mM stock solution of **PG 116800** in DMSO.

- Materials:
  - **PG 116800** powder (MW: 501.55 g/mol )
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Microcentrifuge tubes or vials
  - Calibrated micropipettes and sterile tips
  - Analytical balance
  - Vortex mixer
- Procedure (to be performed in a chemical fume hood):
  1. Calculate the mass of **PG 116800** required. For 1 mL of a 10 mM solution:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 501.55 \text{ g/mol} = 0.0050155 \text{ g} = 5.02 \text{ mg}$
  2. Carefully weigh approximately 5.02 mg of **PG 116800** powder and transfer it to a sterile microcentrifuge tube.
  3. Add 1 mL of anhydrous DMSO to the tube.
  4. Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used if necessary.
  5. Visually inspect the solution to ensure there are no undissolved particulates.
  6. Label the tube clearly: "**PG 116800**, 10 mM in DMSO," including the date of preparation and your initials.
  7. For storage, create smaller working aliquots (e.g., 20  $\mu\text{L}$ ) in separate, clearly labeled tubes and store at  $-80^{\circ}\text{C}$ .

## Visualizations



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## References

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